

Unraveling the Identity of I942: A Research Compound, Not a Clinical Drug

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Compound of Interest

Compound Name: I942

Cat. No.: B1674138

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Despite a thorough investigation, the designation "**I942**" does not correspond to an investigational drug in clinical or preclinical development for a specific therapeutic indication. Instead, scientific literature identifies **I942** as a research compound, specifically a non-cyclic nucleotide partial agonist of the Exchange protein directly activated by cAMP 1 (EPAC1).

This distinction is critical for researchers, scientists, and drug development professionals. While **I942** is utilized in laboratory settings to probe the intricacies of the EPAC1 signaling pathway, it is not a therapeutic agent undergoing comparative studies against standard-of-care treatments for any known disease. Consequently, a direct comparison guide as requested cannot be formulated.

Our search for information on "**I942**" as a drug yielded no results in clinical trial databases or drug development pipelines. The predominant and relevant scientific findings position **I942** as a tool for in vitro and cellular-based research aimed at understanding the function of EPAC1. This protein is involved in various cellular processes, and its modulation is a subject of scientific inquiry for potential therapeutic applications in the future.

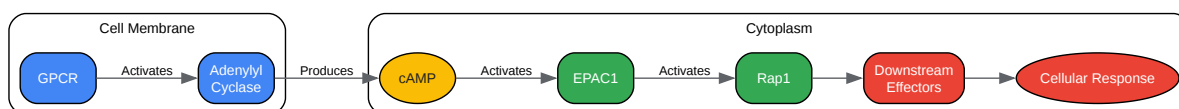
For instance, some studies cite **I942** as a reference compound when evaluating the activity of other, newer EPAC1 activators, such as SY007.^{[1][2][3]} This underscores its role as a benchmark in early-stage, non-clinical research rather than a candidate for patient treatment.

It is important to note that the identifier "I-942" is also associated with a U.S. Citizenship and Immigration Services (USCIS) form for requesting a reduced fee, which is entirely unrelated to the field of pharmacology.^{[4][5][6][7][8][9][10][11]}

In the absence of a defined clinical indication for **I942**, it is impossible to identify the appropriate standard-of-care treatments for a comparative analysis. Furthermore, there is no publicly available experimental data, such as efficacy, safety, or pharmacokinetic profiles, that would be necessary to construct a meaningful comparison guide for a drug development audience.

The EPAC1 Signaling Pathway: The Research Context for **I942**

To provide context for the research in which **I942** is utilized, the following diagram illustrates a simplified representation of a signaling pathway involving EPAC1. As an EPAC1 agonist, **I942** would act to stimulate this pathway in experimental systems.



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A simplified diagram of the EPAC1 signaling pathway.

In conclusion, the request to compare the investigational drug "**I942**" to standard-of-care treatments cannot be fulfilled as "**I942**" is not a known clinical drug candidate. It remains a valuable tool for researchers studying the EPAC1 signaling pathway, and future discoveries stemming from such research may one day lead to the development of new therapeutic agents.

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